

# Essential Safety and Logistical Information for Handling Cethexonium Bromide

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## Compound of Interest

Compound Name: Cethexonium bromide

Cat. No.: B155025

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Cethexonium bromide**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **Cethexonium bromide**
- Synonyms: N-Hexadecyl-2-hydroxy-N,N-dimethylcyclohexanaminium bromide, Cethexoniumbromide, Biocidan
- Molecular Formula: C<sub>24</sub>H<sub>50</sub>BrNO
- Molecular Weight: 448.6 g/mol

## Hazard Identification and Classification

**Cethexonium bromide** is classified as a hazardous substance with the following GHS classifications:

- Toxic if swallowed (Acute Toxicity, Oral - Category 3)[[1](#)]
- Causes skin irritation (Skin Corrosion/Irritation - Category 2)[[1](#)]

- May cause an allergic skin reaction (Skin Sensitization - Category 1)[[1](#)]
- Causes serious eye irritation (Serious Eye Damage/Eye Irritation - Category 2)[[1](#)]
- Harmful if inhaled (Acute Toxicity, Inhalation - Category 4)[[1](#)]

GHS Pictograms:

Danger

Hazard Statements:

- H301: Toxic if swallowed[[1](#)]
- H315: Causes skin irritation[[1](#)]
- H317: May cause an allergic skin reaction[[1](#)]
- H319: Causes serious eye irritation[[1](#)]
- H332: Harmful if inhaled[[1](#)]

## Personal Protective Equipment (PPE)

A comprehensive barrier against exposure is necessary when handling **Cethexonium bromide**. The following personal protective equipment is mandatory.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or a full-face shield. Safety glasses must have side shields. <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Compatible, chemical-resistant gloves (e.g., disposable nitrile gloves for incidental exposure). For prolonged contact, consider double-gloving or using more robust gloves. <a href="#">[2]</a>
Body Protection	A chemical-resistant lab coat or apron. For larger quantities or risk of splashing, full protective clothing is required.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used when handling the powder form, if ventilation is inadequate, or if there is a risk of inhalation.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Cethexonium bromide** is essential to maintain a safe laboratory environment.

### 1. Preparation:

- Designated Area: All work with **Cethexonium bromide** must be conducted in a designated, well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Safety Equipment Check: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[5\]](#)
- Gather Materials: Assemble all necessary equipment, including PPE, spill containment materials (e.g., inert absorbent material like sand or diatomite), and clearly labeled waste disposal containers before beginning work.[\[4\]](#)

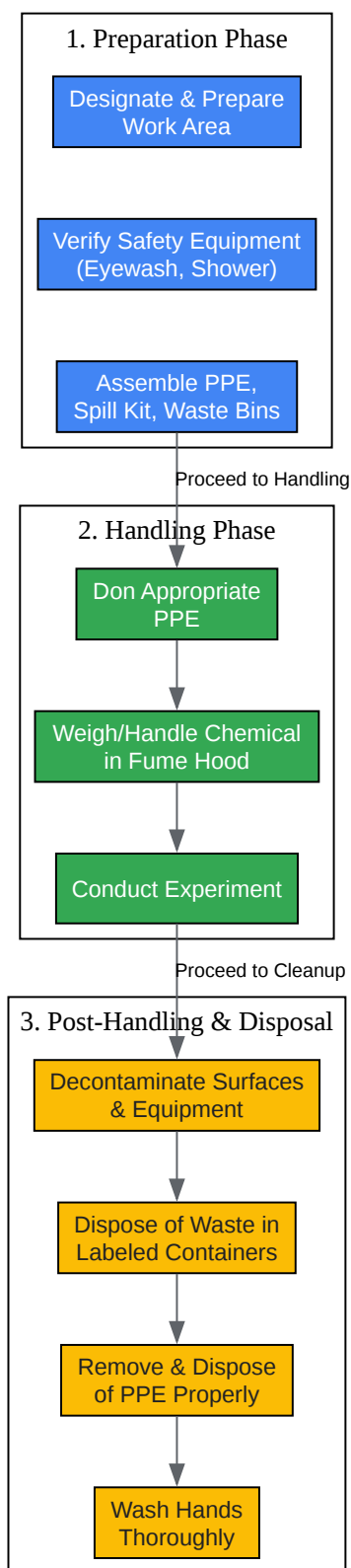
### 2. Handling:

- Weighing: If weighing the solid form, do so in a ventilated enclosure or fume hood to minimize dust generation.<sup>[5]</sup>
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- General Handling: Avoid contact with skin, eyes, and clothing.<sup>[6]</sup> Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.<sup>[5]</sup>

### 3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[6]</sup>
- Keep away from incompatible materials such as strong oxidizing agents.
- Recommended storage for the solid powder is at 0-4°C for the short term (days to weeks) or -20°C for the long term (months to years).<sup>[7]</sup>

## Experimental Workflow for Handling Cethexonium Bromide



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Caption: Workflow for Safe Handling of **Cethexonium Bromide**.

## Emergency and Disposal Plan

### 1. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4][5]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[8] If skin irritation or a rash occurs, get medical advice/attention. Wash clothing before reuse.[5]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[4] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[4] Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5]

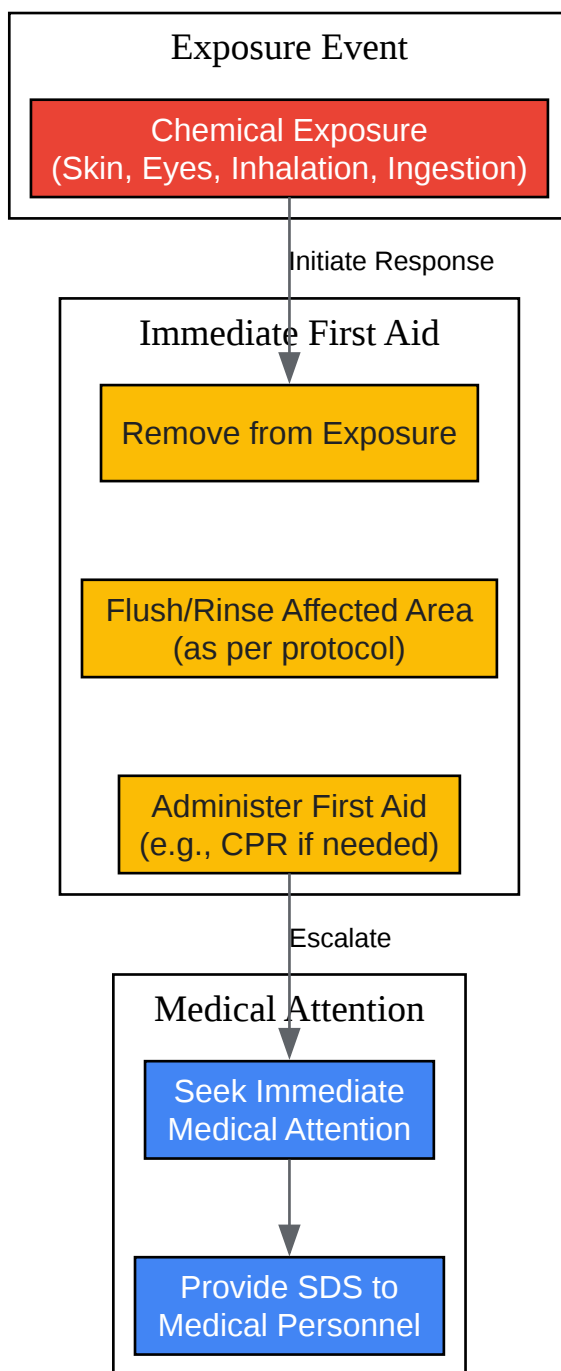
### 2. Spill Response:

- **Small Spills:** For small spills, absorb with a non-combustible, inert material (e.g., sand, diatomite) and place in a suitable container for disposal.[4]
- **Large Spills:** Evacuate the area. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. Wear appropriate PPE, including respiratory protection.
- **Cleaning:** After material pickup is complete, decontaminate surfaces and equipment by scrubbing with alcohol.[4]

### 3. Disposal Plan:

- Chemical Waste: Dispose of **Cethexonium bromide** and any contaminated materials in accordance with local, state, and federal regulations.<sup>[4]</sup> Do not dispose of it down the drain or with household waste.
- Container Disposal: Handle uncleaned containers as you would the product itself.

## Logical Relationship for Emergency Response



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Caption: Emergency Response Protocol for **Cethexonium Bromide** Exposure.



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